

3-Methyl-2-octanol CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-2-octanol

Cat. No.: B14677160

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In-Depth Technical Guide: 3-Methyl-2-octanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers and properties of **3-Methyl-2-octanol**, a secondary alcohol with potential applications in various scientific domains. The information is presented to be a valuable resource for researchers and professionals engaged in chemistry, pharmacology, and drug development.

Chemical Identifiers and Properties

A clear identification of a chemical compound is fundamental for any research and development endeavor. The following table summarizes the key identifiers and physicochemical properties of **3-Methyl-2-octanol**.

Identifier Type	Data	Source
CAS Number	27644-49-1	[1] [2] [3]
IUPAC Name	3-methyloctan-2-ol	[1]
Molecular Formula	C ₉ H ₂₀ O	[1] [2] [3]
Molecular Weight	144.25 g/mol	[1] [2]
PubChem CID	542298	[1]
SMILES	<chem>CCCCC(C)C(C)O</chem>	[1]
InChI	InChI=1S/C ₉ H ₂₀ O/c1-4-5-6-7-8(2)9(3)10/h8-10H,4-7H ₂ ,1-3H ₃	[1] [2]
InChIKey	WQADSKJNOTZWML-UHFFFAOYSA-N	[1] [2]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis, purification, and analysis of **3-Methyl-2-octanol** are not readily available in the public domain based on the conducted search. General organic chemistry principles for the synthesis of secondary alcohols, such as the Grignard reaction between an appropriate Grignard reagent (e.g., pentylmagnesium bromide) and acetaldehyde, followed by acidic workup, could theoretically be employed.

Purification would likely involve standard techniques such as distillation. For analysis, gas chromatography-mass spectrometry (GC-MS) would be a suitable method for identification and purity assessment, as it is a common technique for the analysis of volatile organic compounds. However, specific parameters for these procedures as they pertain to **3-Methyl-2-octanol** have not been documented in the available literature.

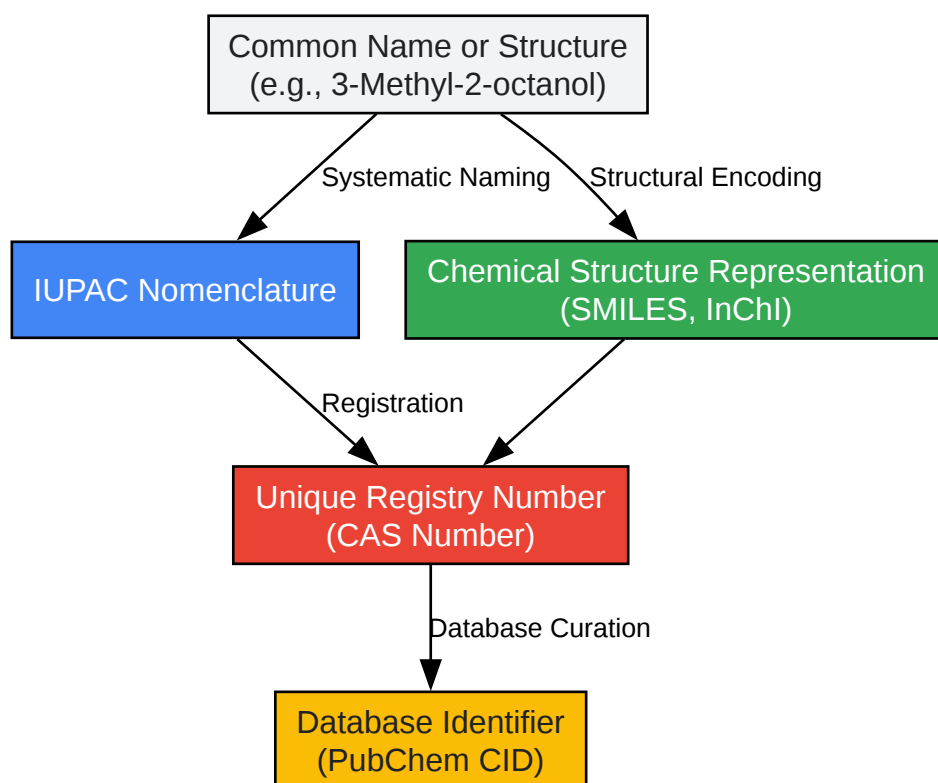
Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature regarding the biological activity of **3-Methyl-2-octanol** and any associated signaling pathways. Further

research is required to elucidate its potential pharmacological effects and mechanisms of action.

Logical Relationships in Chemical Identification

The accurate identification of a chemical compound relies on the interplay of various identifiers. The following diagram illustrates the logical flow from a common name or structure to its definitive identifiers.



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Caption: Logical workflow for chemical identification.

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References

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- To cite this document: BenchChem. [3-Methyl-2-octanol CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14677160#3-methyl-2-octanol-cas-number-and-identifiers]

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